

# 3-Bromo-5-fluoro-1H-indazole safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3-Bromo-5-fluoro-1H-indazole**

Cat. No.: **B1292449**

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An In-depth Technical Guide on the Safety and Handling of **3-Bromo-5-fluoro-1H-indazole**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the most accurate and up-to-date information before handling this chemical.

## Chemical Identification

Identifier	Value
Chemical Name	3-Bromo-5-fluoro-1H-indazole
CAS Number	885519-08-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFN <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	215.02 g/mol <a href="#">[2]</a>
MDL Number	MFCD07781639 <a href="#">[2]</a> <a href="#">[3]</a>

## Hazard Identification

**3-Bromo-5-fluoro-1H-indazole** is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.

Table 2.1: GHS Hazard Classification

Pictogram	Signal Word	Hazard Statements
 alt text	Warning[2]	H302: Harmful if swallowed.[2] H315: Causes skin irritation.[1] [2] H319: Causes serious eye irritation.[1][2] H335: May cause respiratory irritation.[1] [2]

Table 2.2: GHS Precautionary Statements

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fumes/gas/mist/vapors/spray.[4][5]
P264		Wash hands and any exposed skin thoroughly after handling. [4][5]
P270		Do not eat, drink or smoke when using this product.[4][5]
P271		Use only outdoors or in a well- ventilated area.[4][5]
P280		Wear protective gloves, protective clothing, eye protection, and face protection. [2][4][5]
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[4]
P302+P352		IF ON SKIN: Wash with plenty of water.[4]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6]
P337+P313		If eye irritation persists: Get medical advice/attention.[4]

Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4][6]
P405	Store locked up.[4][6]	
Disposal	P501	Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulations.[4]

## Experimental Protocols: Emergency Procedures

Detailed methodologies for handling exposure or spills are critical for laboratory safety.

### First-Aid Measures

- Eye Contact: Immediately flush eyes with fresh, running water for at least 15 minutes.[7] Ensure complete irrigation by keeping eyelids apart and away from the eye.[4][8] Seek immediate medical attention, especially if pain or irritation persists.[4][8] Removal of contact lenses should only be done by skilled personnel.[4][8]
- Skin Contact: Take off contaminated clothing immediately.[7] Flush the affected skin and hair with running water and soap, if available.[4][8] Seek medical attention if irritation develops or persists.[4][8]
- Inhalation: If fumes, dust, or aerosols are inhaled, remove the victim from the contaminated area to fresh air.[4][7][8] If breathing is difficult, give oxygen.[7] If not breathing, give artificial respiration and seek immediate medical attention.[7]
- Ingestion: If swallowed, rinse mouth with water.[7] Do NOT induce vomiting.[6] Call a Poison Control Center or doctor immediately for treatment advice.[4][7]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7][9]

- Specific Hazards: The substance is non-combustible but may burn, emitting poisonous and potentially corrosive fumes in a fire.[4][8]
- Protective Actions for Fire-Fighters: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][9] Cool fire-exposed containers with a water spray from a protected location.[8]

## Accidental Release Measures

- Personal Precautions: Avoid all personal contact, including inhalation of dust.[4][8] Wear recommended personal protective equipment (see Section 4.0). Ensure the area is well-ventilated.
- Spill Cleanup Protocol:
  - Remove all ignition sources.[4]
  - For dry spills, use dry clean-up procedures to avoid generating dust.[4][8]
  - Sweep up, shovel, or use a vacuum designed for hazardous materials.[8]
  - Place the collected material into a suitable, labeled, and sealed container for waste disposal.[4][8]
  - Wash the spill area down with large amounts of water, preventing runoff into drains or waterways.[4][8]
  - If contamination of drains occurs, notify emergency services.[4][8]

## Handling, Storage, and Personal Protection

### Safe Handling

- Use in a well-ventilated area or outdoors.[4]
- Avoid contact with skin and eyes and avoid breathing dust.[4][5][8]
- When handling, do not eat, drink, or smoke.[4][5]

- Wash hands thoroughly with soap and water after handling.[4]
- Contaminated work clothes should be laundered separately before reuse.[4]

## Storage Conditions

- Store in original, tightly sealed containers.[4][10]
- Keep in a cool, dry, dark, and well-ventilated place.[4][10]
- Store away from incompatible materials and foodstuff containers.[4]
- Protect containers from physical damage and check regularly for leaks.[4]

## Exposure Controls and Personal Protection

Table 4.1: Recommended Personal Protective Equipment (PPE)

Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing or overalls.[4][9]
Respiratory Protection	If dust is generated or exposure limits are exceeded, use a full-face respirator with a suitable particle filter (e.g., Type P).[8][9]
Engineering Controls	Use in a well-ventilated area. A safety shower and eyewash station should be readily accessible.

## Toxicological and Physical Properties

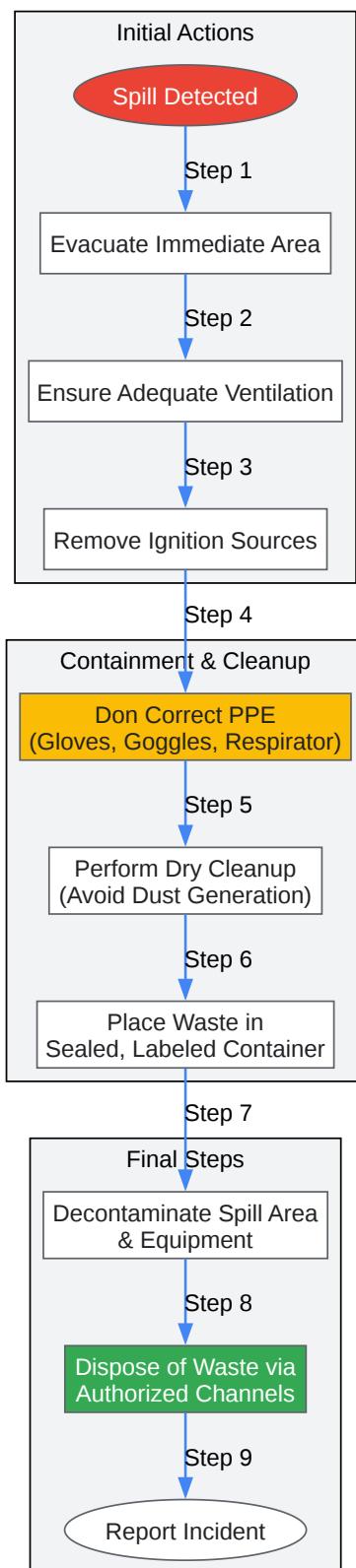
Quantitative toxicological data such as LD50 or LC50 values for **3-Bromo-5-fluoro-1H-indazole** are not readily available in the searched literature. The hazard assessment is based on its classification as an irritant and harmful if swallowed.

Table 5.1: Known Toxicological Effects

Endpoint	Effect
Acute Toxicity (Oral)	Harmful if swallowed.[ <a href="#">2</a> ]
Skin Irritation/Corrosion	Causes skin irritation.[ <a href="#">1</a> ][ <a href="#">2</a> ]
Eye Irritation/Damage	Causes serious eye irritation.[ <a href="#">1</a> ][ <a href="#">2</a> ]
STOT-Single Exposure	May cause respiratory irritation.[ <a href="#">1</a> ][ <a href="#">2</a> ]
Carcinogenicity	No data available.
Mutagenicity	No data available.

## Workflow Visualization

The following diagram illustrates the logical workflow for responding to an accidental spill of **3-Bromo-5-fluoro-1H-indazole**.



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Caption: Workflow for Accidental Spill Response.

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- To cite this document: BenchChem. [3-Bromo-5-fluoro-1H-indazole safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1292449#3-bromo-5-fluoro-1h-indazole-safety-and-handling\]](https://www.benchchem.com/product/b1292449#3-bromo-5-fluoro-1h-indazole-safety-and-handling)

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